

Application Notes and Protocols for Investigating Reaction Kinetics in Tetramethyloctane

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethyloctane

CAS No.: 62183-80-6

Cat. No.: B14562929

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a framework for investigating reaction kinetics using tetramethyloctane as a non-polar, inert solvent. Due to its branched structure and subsequent low freezing point and high boiling point, tetramethyloctane offers a wide temperature range for kinetic studies. Its chemical inertness ensures that it does not participate in most reactions, providing a stable medium to study intrinsic reaction rates.

This document outlines the principles, experimental protocols, and data analysis for a representative reaction class—free-radical autoxidation—using a structurally similar solvent, isooctane, as a model. The principles and protocols are directly applicable to studies in tetramethyloctane.

Physicochemical Properties of Tetramethyloctane Isomers

Different isomers of tetramethyloctane possess slightly varied physical properties, which can be relevant for designing kinetic experiments. Below is a summary of key properties for a representative isomer, 2,2,4,4-tetramethyloctane.

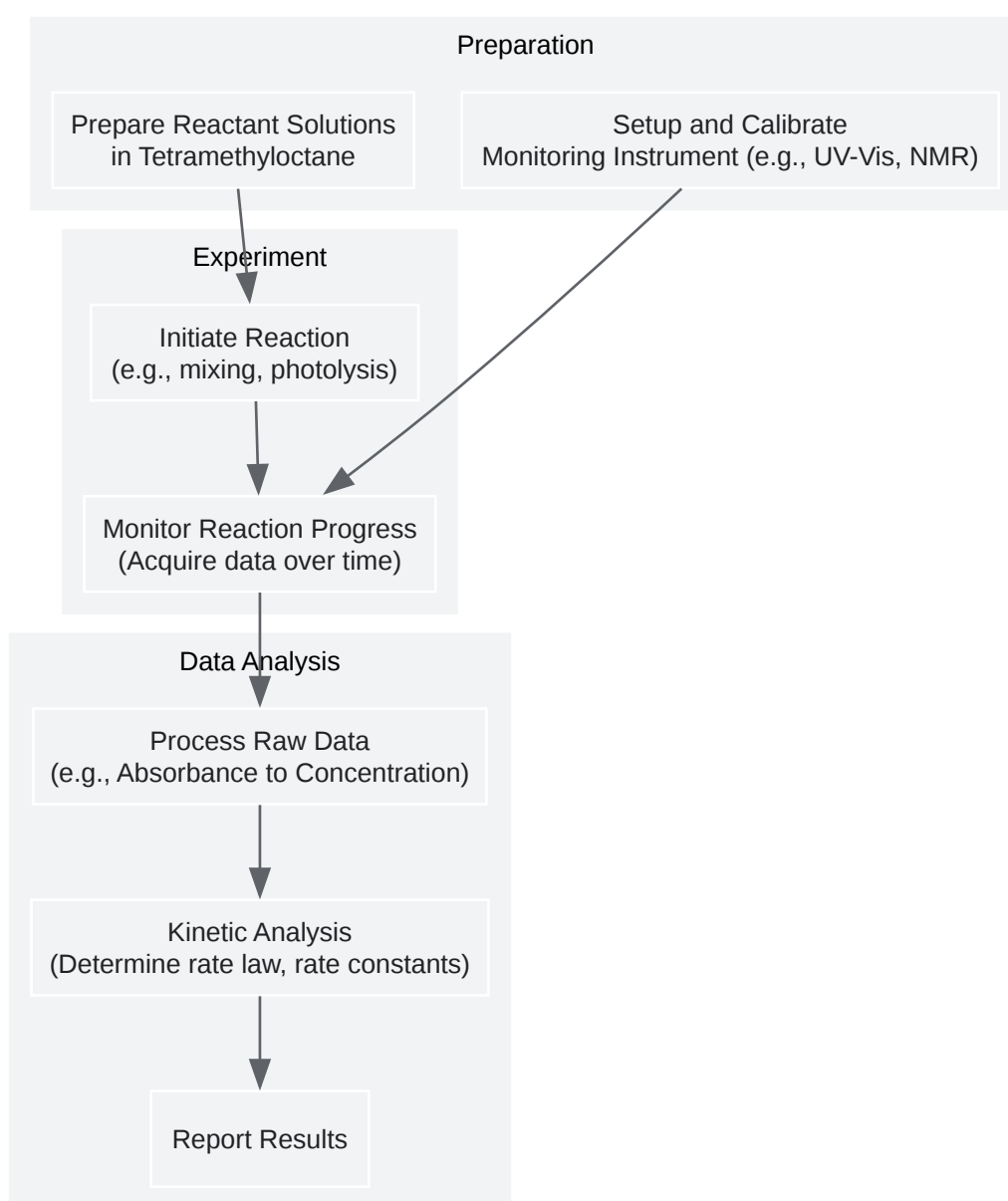
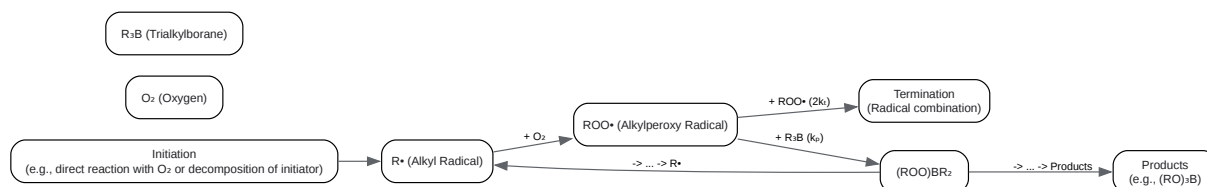
Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆	
Molecular Weight	170.33 g/mol	
Boiling Point	191.8 °C	
Density	0.751 g/cm ³	
Solubility	Insoluble in water, soluble in many organic solvents.	

Application Example: Kinetics of Autoxidation of Organoboranes

The autoxidation of organoboron compounds is a well-studied free-radical chain reaction. The inert and non-polar nature of solvents like isooctane and tetramethyloctane is ideal for studying the intrinsic kinetics of this process.

The general mechanism involves initiation, propagation, and termination steps. The propagation step, which is often rate-determining, involves the bimolecular homolytic substitution (SH2) of an alkylperoxy radical at the boron center.

Signaling Pathway: Free-Radical Autoxidation of Organoboranes



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